

Technical Application Note: Antimicrobial Efficacy Profiling of Nonyltrimethylammonium Formulations

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Compound of Interest

Compound Name: Nonyltrimethylammonium

CAS No.: 35819-23-9

Cat. No.: B1210114

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Executive Summary & Scientific Rationale

This guide details the experimental framework for evaluating the antimicrobial efficacy of **Nonyltrimethylammonium** (C9-TAB) formulations. While C12–C16 quaternary ammonium compounds (QACs) are industry standards for high-potency disinfection, C9-TAB (**Nonyltrimethylammonium** bromide/chloride) represents a critical "short-chain" surfactant. Its unique hydrophobicity profile (Log P) allows it to serve as a model for membrane kinetics and offers distinct solubility advantages in specific low-foam or high-solubility applications.

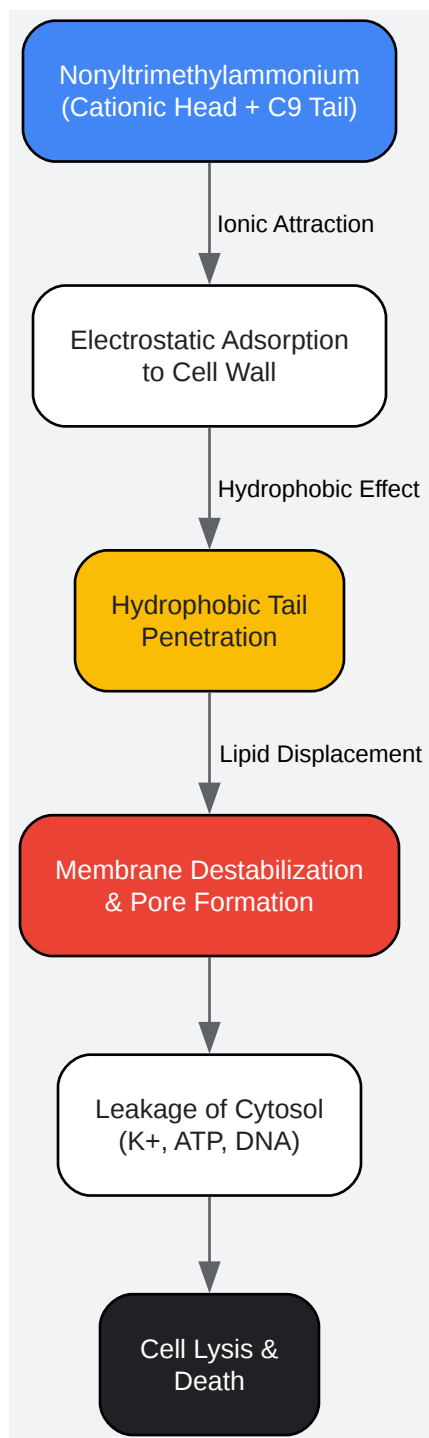
The Core Challenge: QAC efficacy is non-linear. It relies heavily on the Critical Micelle Concentration (CMC) and the specific interaction with bacterial phospholipid bilayers. Testing C9 formulations requires rigorous control of neutralization and organic load, as short-chain QACs are often more susceptible to interference than their long-chain counterparts.

Mechanism of Action (The "Why")

C9-TAB functions as a cationic surfactant. The positively charged trimethylammonium headgroup binds electrostatically to negatively charged regions of the bacterial cell wall (teichoic acids in Gram-positives; lipopolysaccharides in Gram-negatives). The hydrophobic nonyl (C9) tail then intercalates into the cytoplasmic membrane, causing:

- Displacement of divalent cations (,).
- Destabilization of the lipid bilayer.
- Leakage of intracellular constituents (, DNA/RNA).
- Cell lysis.

Visualization: QAC Membrane Disruption Pathway



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Figure 1: Step-wise mechanism of C9-TAB induced cell death. The C9 tail length dictates the kinetics of the intercalation step.

Critical Experimental Factors

Before initiating protocols, three variables must be standardized to ensure data trustworthiness.

Neutralization Validation (The "Self-Validating" System)

Crucial: You cannot trust a "kill" result if you haven't proven you stopped the killing. QACs adhere to glass and plastics.

- Standard Neutralizer: Dey-Engley (D/E) Neutralizing Broth or Letheen Broth (containing Lecithin and Polysorbate 80).
- Validation Control: You must perform a "Neutralizer Toxicity" and "Neutralizer Efficacy" control (ASTM E1054) to prove the neutralizer stops the C9-TAB activity without killing the bacteria itself.

Formulation Stability & CMC

C9-TAB forms micelles. Efficacy often changes drastically above the CMC.

- Guidance: Measure efficacy at concentrations both below and above the CMC (~130-140 mM for C9-TAB in water, though this varies by salt concentration).
- Solvent: Use sterile deionized water or phosphate buffer (pH 7.2). Avoid anionic buffers (like some carboxylates) which can precipitate the cationic QAC.

Interfering Substances

QACs are deactivated by organic load (protein) and hard water (

-).
- Clean Conditions: Sterile saline/water.
 - Dirty Conditions: Supplement with 5% Bovine Serum Albumin (BSA) or Yeast Extract to simulate real-world soil.

Detailed Protocols

Protocol A: Minimum Inhibitory Concentration (MIC)

Standard: CLSI M07 (Broth Microdilution) Objective: Determine the lowest concentration of C9-TAB that inhibits visible growth.

Materials:

- Cation
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